L-368,899 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*L-368,899 hydrochloride*
CAS No.:	*160312-62-9*
Cat. No.:	*B608419*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and mechanism of action of **L-368,899 hydrochloride**, a potent and selective non-peptide oxytocin receptor antagonist. The information is curated for professionals in drug development and scientific research, with a focus on presenting clear, actionable data and methodologies.

Chemical Structure and Properties

L-368,899 hydrochloride is a synthetic, non-peptide molecule with a complex bicyclic structure. Its systematic IUPAC name is (2S)-2-Amino-N-[(1S,2S,4R)-7,7-dimethyl-1-[[[4-(2-methylphenyl)-1-piperazinyl]sulfonyl]methyl]bicyclo[2.2.1]hept-2-yl]-4-(methylsulfonyl)butanamide dihydrochloride[1][2].

Caption: Chemical structure of L-368,899.

Table 1: Physicochemical Properties of **L-368,899 Hydrochloride**

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Property	Value	Reference(s)
Molecular Formula	C26H43ClN4O5S2 (hydrochloride) / C26H42N4O5S2.2HCl (dihydrochloride)	[1][3][4]
Molecular Weight	591.23 g/mol (hydrochloride) / 627.68 g/mol (dihydrochloride)	[1][3][5][6][7]
CAS Number	160312-62-9 (hydrochloride) / 148927-60-0 (free base)	[3][4]
Appearance	Solid powder	[3][4]
Purity	≥97%	[1][2]
Solubility	Water: Soluble to 100 mM. DMSO: Soluble to 100 mM. H2O: 2 mg/mL (3.38 mM) with sonication. DMSO: 100 mg/mL (169.14 mM) with sonication.	[1][2][5]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	[5]
SMILES Code	O=S(C[C@@]12--INVALID-LINK--(=O)=O)N)=O">C@@HC--INVALID-LINK--CC1)(N3CCN(CC3)C4=C(C)C=CC=C4)=O.[H]Cl	[4]

Mechanism of Action: Oxytocin Receptor Antagonism

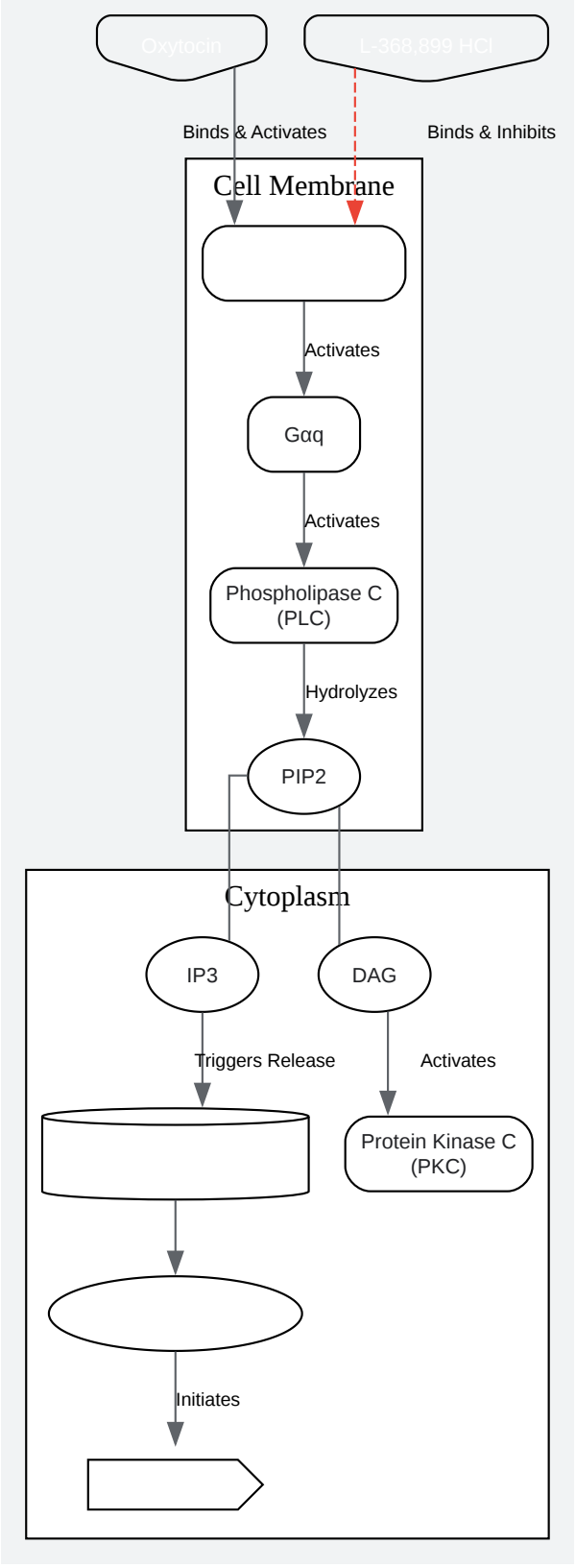
L-368,899 hydrochloride is a potent and selective antagonist of the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR). By binding to the OTR, it competitively inhibits the binding of the endogenous ligand, oxytocin. This blockade prevents the conformational

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changes in the receptor necessary for signal transduction, thereby inhibiting downstream cellular responses.

The primary signaling pathway initiated by oxytocin receptor activation involves the Gαq subunit of the G-protein complex. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+) from the sarcoplasmic reticulum, while DAG activates protein kinase C (PKC). The elevated intracellular Ca2+ levels are a key trigger for smooth muscle contraction, such as in the uterus. **L-368,899 hydrochloride** effectively blocks this entire cascade by preventing the initial receptor activation.

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Caption: Oxytocin receptor signaling pathway and inhibition by L-368,899 HCl.

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Biological Activity and Pharmacokinetics

L-368,899 hydrochloride demonstrates high affinity and selectivity for the oxytocin receptor over the structurally related vasopressin (V1a and V2) receptors.

Table 2: In Vitro Binding Affinity and Potency of L-368,899

Target	Species	Assay Type	Parameter	Value (nM)	Reference(s)
Oxytocin Receptor	Rat Uterus	Radioligand Binding	IC50	8.9	[3][4][5][6][8][9][10]
Oxytocin Receptor	Human Uterus	Radioligand Binding	IC50	26	[3][4][5][6][8][9][10]
Vasopressin V1a Receptor	Human Liver	Radioligand Binding	IC50	370 - 510	[1][2][6][9][11]
Vasopressin V2 Receptor	Human Kidney	Radioligand Binding	IC50	570 - 960	[1][2][6][9][11]
Oxytocin Receptor	Rat Uterus	Functional Assay	pA2	8.9	[3][9]

Table 3: In Vivo Efficacy of L-368,899

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Species	Assay	Route of Administration	Parameter	Value (mg/kg)	Reference(s)
Rat	Inhibition of Oxytocin-induced Uterine Contractions	Intravenous (i.v.)	AD50	0.35	[3][8][9]
Rat	Inhibition of Oxytocin-induced Uterine Contractions	Intraduodenal (i.d.)	AD50	7.0	[3][8]

Table 4: Pharmacokinetic Parameters of L-368,899

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Species	Parameter	Dose (mg/kg)	Route	Value	Reference(s)
Rat (female)	Oral Bioavailability	5	p.o.	14%	[5][6][10]
Rat (male)	Oral Bioavailability	5	p.o.	18%	[5][6][10]
Rat (female)	Oral Bioavailability	25	p.o.	17%	[6][10]
Rat (male)	Oral Bioavailability	25	p.o.	41%	[6][10]
Rat & Dog	Plasma Half-life (t1/2)	N/A	i.v.	~2 hours	[6][10][11]
Rat & Dog	Plasma Clearance	N/A	i.v.	23 - 36 mL/min/kg	[6][10][11]
Rat	Volume of Distribution (Vdss)	N/A	i.v.	2.0 - 2.6 L/kg	[6][10][11]
Dog	Volume of Distribution (Vdss)	N/A	i.v.	3.4 - 4.9 L/kg	[6][10][11]

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize **L-368,899 hydrochloride**.

Radioligand Binding Assay for Oxytocin Receptor

This protocol is designed to determine the binding affinity (IC50) of **L-368,899 hydrochloride** for the oxytocin receptor.

Materials:

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- Membrane preparations from rat or human uterine tissue expressing oxytocin receptors.
- Radioligand: [3H]-oxytocin or a suitable iodinated antagonist like [125I]-ornithine vasotocin analog ([125I]-OVTA).
- **L-368,899 hydrochloride** stock solution (e.g., in DMSO).
- Binding buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl2, 0.1% BSA, pH 7.4).
- Wash buffer (e.g., ice-cold 50 mM Tris-HCl, pH 7.4).
- Glass fiber filters (e.g., Whatman GF/B).
- Scintillation cocktail.
- 96-well plates.
- Filtration apparatus.
- Scintillation counter.

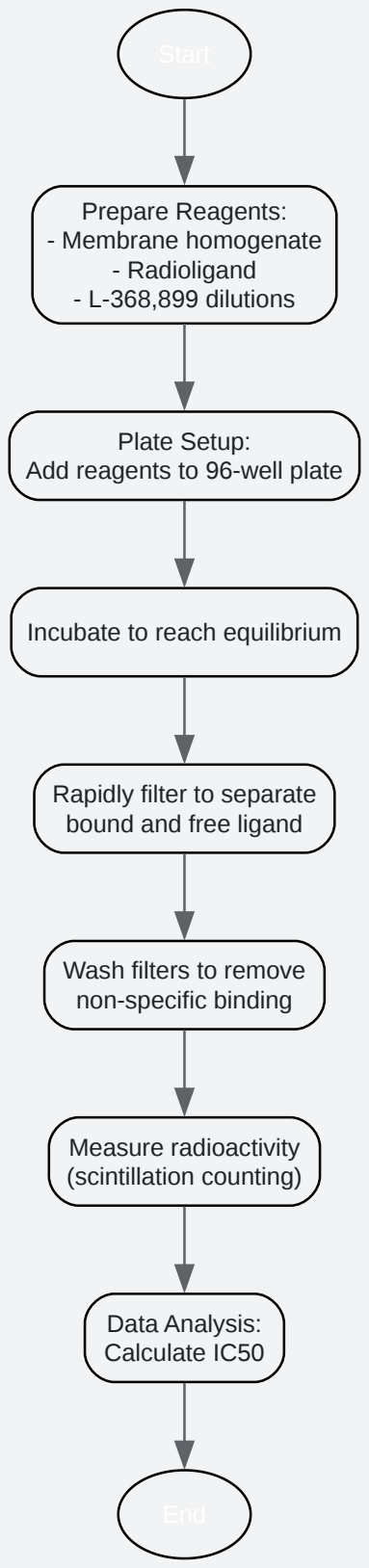
Procedure:

- Assay Setup: In a 96-well plate, add binding buffer, the membrane preparation (typically 50-100 µg of protein per well), and varying concentrations of **L-368,899 hydrochloride**.
- Radioligand Addition: Add the radioligand at a concentration near its Kd value to each well. For determining non-specific binding, a high concentration of unlabeled oxytocin (e.g., 1 µM) is added to a set of wells.
- Incubation: Incubate the plate at a controlled temperature (e.g., 25°C) for a sufficient time to reach equilibrium (e.g., 60-90 minutes).
- Filtration: Rapidly filter the contents of each well through the glass fiber filters using a filtration apparatus. This separates the bound from the free radioligand.
- Washing: Wash the filters multiple times with ice-cold wash buffer to remove any non-specifically bound radioligand.

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- Counting: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Plot the percentage of specific binding against the logarithm of the **L-368,899 hydrochloride** concentration. Determine the IC50 value, the concentration of L-368,899 that inhibits 50% of the specific radioligand binding, by non-linear regression analysis.

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Caption: Workflow for a radioligand binding assay.

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In Vitro Uterine Contraction Assay

This assay evaluates the functional antagonism of **L-368,899 hydrochloride** on oxytocin-induced uterine smooth muscle contractions.

Materials:

- Uterine tissue from a suitable animal model (e.g., female Sprague-Dawley rats).
- Krebs-Henseleit solution (composition in mM: NaCl 118, KCl 4.7, CaCl2 2.5, KH2PO4 1.2, MgSO4 1.2, NaHCO3 25, glucose 11), gassed with 95% O2 / 5% CO2.
- Oxytocin stock solution.
- **L-368,899 hydrochloride** stock solution.
- Organ bath system with isometric force transducers.
- Data acquisition system.

Procedure:

- Tissue Preparation: Euthanize the rat and dissect the uterine horns. Cut longitudinal strips of myometrium (e.g., 2 mm x 10 mm).
- Mounting: Mount the uterine strips in the organ baths containing Krebs-Henseleit solution at 37°C under a resting tension of approximately 1 gram.
- Equilibration: Allow the tissues to equilibrate for at least 60 minutes, with regular changes of the bath solution, until stable spontaneous contractions are observed.
- Oxytocin-Induced Contractions: Add a submaximal concentration of oxytocin (e.g., 1 nM) to the bath to induce stable, rhythmic contractions.
- Antagonist Addition: Once stable contractions are achieved, add cumulative concentrations of **L-368,899 hydrochloride** to the bath at regular intervals (e.g., every 30 minutes).

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- Data Recording: Continuously record the isometric tension of the uterine strips throughout the experiment.
- Data Analysis: Measure the frequency and amplitude of contractions before and after the addition of L-368,899. Calculate the percentage inhibition of the oxytocin-induced contractile response at each concentration of the antagonist. Determine the pA2 value as a measure of antagonist potency.

In Vivo Inhibition of Uterine Contractions in Rats

This protocol assesses the in vivo efficacy of **L-368,899 hydrochloride** in antagonizing oxytocin-induced uterine contractions in an anesthetized rat model.

Materials:

- Female Sprague-Dawley rats.
- Anesthetic (e.g., urethane or a combination of ketamine/xylazine).
- Oxytocin solution for infusion.
- **L-368,899 hydrochloride** solution for administration (intravenous or intraduodenal).
- Intrauterine balloon catheter connected to a pressure transducer.
- Cannulas for venous and/or duodenal access.
- Data acquisition system.

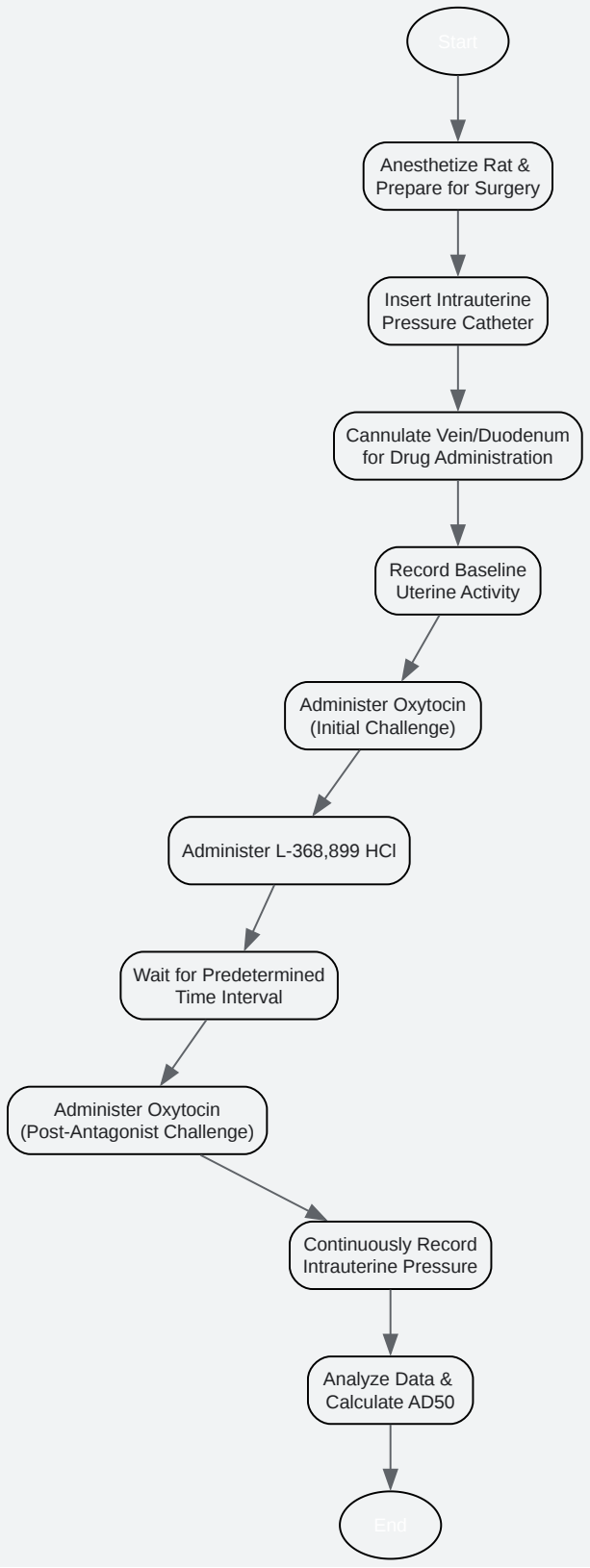
Procedure:

- Animal Preparation: Anesthetize the rat and maintain body temperature. Insert an intrauterine balloon catheter filled with saline into one uterine horn to monitor changes in intrauterine pressure.
- Cannulation: Cannulate the jugular vein for intravenous administration of compounds and the duodenum for intraduodenal administration, if required.

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- Baseline Activity: Record baseline uterine activity for a stabilization period.
- Oxytocin Challenge: Administer a bolus or infusion of oxytocin to induce a consistent contractile response.
- Antagonist Administration: Administer **L-368,899 hydrochloride** at various doses via the desired route (i.v. or i.d.).
- Post-Antagonist Oxytocin Challenge: After a predetermined time, re-challenge the animal with the same dose of oxytocin.
- Data Recording and Analysis: Continuously record the intrauterine pressure throughout the experiment. Quantify the contractile response (e.g., area under the curve) before and after antagonist administration. Calculate the dose of **L-368,899 hydrochloride** required to reduce the oxytocin-induced response by 50% (AD50).

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